

Comprehensive Technical Review of Menazon: Chemistry, Toxicology, and Research Applications

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Compound Focus: Menazon

CAS No.: 78-57-9

Cat. No.: S561684

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Introduction and Historical Context

Menazon (CAS 78-57-9) represents a **significant milestone** in the development of organophosphate insecticides during the mid-20th century. First developed in the 1950s, this compound emerged from the extensive organophosphate research programs that followed the pioneering work of Gerhard Schrader in the 1930s-1940s. **Menazon** was specifically engineered as a **systemic aphicide**, characterized by its unique structural configuration incorporating a triazine moiety alongside the characteristic organophosphate structure. Imperial Chemical Industries (ICI) played a crucial role in its development and commercialization, promoting it as "the safe systemic aphid killer" in their 1963 publications. The compound's systemic properties allowed it to be absorbed by plant roots and transported throughout plant tissues, distinguishing it from contact insecticides and enabling effective control of sucking insects, particularly aphids, through soil or seed treatment applications [1].

The **historical significance** of **Menazon** lies in its position within the broader organophosphate revolution that began in the 1950s, alongside compounds such as dimethoate, demeton-S-methyl, mevinphos, and phorate. During its period of active use from the 1960s through the 1980s, **Menazon** established itself as a specialized tool for aphid control across diverse agricultural systems, including sugar beets, groundnuts, potatoes, fruit crops, and various vegetable crops. Research conducted in the 1970s demonstrated its

particular effectiveness against species such as *Aphis fabae*, *Myzus persicae*, and *Acyrtosiphon pisum*, with Ugandan studies showing effectiveness against *Aphis craccivora* (the vector of rosette disease in groundnuts) at application rates of 294 grams active ingredient per hectare [1].

Chemical Profile and Properties

Menazon, chemically designated as **S-[(4,6-diamino-1,3,5-triazin-2-yl)methyl] O,O-dimethyl phosphorodithioate**, possesses a distinct molecular architecture that combines phosphorodithioate and triazine components. This hybrid structure contributes to its specific biological activities and physicochemical properties. The compound has a molecular formula of $C_6H_{12}N_5O_2PS_2$ and a molecular weight of 281.3 g/mol, forming colorless crystals with a melting point of 164-166°C [1].

Structural Characteristics

The **Menazon** molecule features several notable structural elements:

- A **phosphorodithioate group** (dimethoxyphosphinothioylsulfanyl) that characterizes its organophosphate classification
- A **triazine ring** (1,3,5-triazine-2,4-diamine) that distinguishes it from other organophosphates
- A **methyl bridge** connecting the triazine and phosphorodithioate components
- **Amino substituents** at positions 4 and 6 of the triazine ring

This combination creates a molecule with both hydrophilic and lipophilic properties, contributing to its systemic activity in plants [1].

Physicochemical Properties

Table 1: Physicochemical Properties of **Menazon**

Property	Value/Specification	Conditions
Molecular Formula	$C_6H_{12}N_5O_2PS_2$	-

Property	Value/Specification	Conditions
Molecular Weight	281.3 g/mol	-
CAS Registry Number	78-57-9	-
Melting Point	164-166°C	-
Water Solubility	240 mg/L	20°C

| **Solubility in Organic Solvents** | 200 g/kg in 2-ethoxyethanol 250 g/kg in 2-methoxyethanol 150 g/kg in tetrahydrofurfuryl alcohol 100 g/kg in ethylene glycol | Room temperature | | **General Solubility Profile** | Low solubility in water & organic solvents Generally soluble to about 10-20% in hydroxylic solvents | Room temperature | | **IUPAC Name** | 6-(dimethoxyphosphinothioylsulfanylmethyl)-1,3,5-triazine-2,4-diamine | - | | **SMILES Notation** | COP(=S)(OC)SCC1=NC(=NC(=N1)N)N | - | | **InChI Key** | SUYHYHLFUHHVJQ-UHFFFAOYSA-N | - |

Menazon demonstrates **limited aqueous solubility** (240 mg/L at 20°C) but shows appreciable solubility in hydroxylic solvents such as 2-ethoxyethanol (200 g/kg), 2-methoxyethanol (250 g/kg), tetrahydrofurfuryl alcohol (150 g/kg), and ethylene glycol (100 g/kg). This solubility profile reflects its amphiphilic character and contributes to its formulation characteristics and environmental behavior. The compound is commercially available as "Saphicol," a stable nonaqueous suspension containing 40% **Menazon** [1] [2].

Historical Applications and Use Patterns

During its operational period, **Menazon** was primarily employed for controlling sucking and chewing insects, with particular efficacy against aphid species that served as vectors for plant viral diseases. Its **systemic properties** made it particularly valuable for integrated pest management programs, as research indicated that it was relatively harmless to most non-target insect species and aphid predators, providing important selectivity in agricultural systems where preservation of beneficial insects was crucial [1].

Application Methods and Crop Uses

Table 2: Historical Use Patterns of **Menazon** in Agriculture

Application Method	Target Crops	Target Pests	Application Rate
Soil Treatment	Sugar beets, potatoes, various vegetables	Aphid species	Varies by crop and infestation
Seed Dressing	Groundnuts, various field crops	Aphid vectors	Standard formulation rates
Foliar Application	Fruit crops, vegetables, tobacco	Aphids, other sucking insects	294 g active ingredient/hectare (example rate)
Systemic Uptake	Wide range of agricultural crops	Hidden feeding insects	Through root absorption

The **versatility of application methods** allowed **Menazon** to address pest problems that were challenging for traditional contact insecticides, particularly aphids feeding on the undersides of leaves or in protected plant tissues. The compound's ability to be absorbed through root systems and translocated to all plant parts made it especially valuable for controlling hidden feeding insects and providing residual protection against reinfestation. Studies conducted at Imperial College of Science and Technology demonstrated that **Menazon** could provide effective aphid control while having differential effects on predatory insects such as *Anthocoris* species, highlighting its value in integrated pest management approaches [1].

Toxicological Profile and Mechanisms of Action

Menazon functions primarily as an **acetylcholinesterase (AChE) inhibitor**, a mechanism shared with other organophosphate compounds. By binding to AChE in the nervous system, **Menazon** reduces AChE activity, causing acetylcholine to accumulate in the synaptic cleft and impairing nerve transmission. This mechanism underlies its insecticidal activity and also contributes to its toxicity to non-target organisms, including mammals [3].

Mammalian Toxicity

The acute toxicity profile of **Menazon** demonstrates moderate risk compared to some other organophosphates:

- **Acute oral LD₅₀** in female rats: 1950 mg/kg
- **Dermal LD₅₀**: greater than 200 mg/kg
- **Primary exposure routes**: Inhalation, ingestion, and skin contact

Studies have shown that **Menazon** can cause various health problems through these exposure routes, although it is generally considered less toxic than many other organophosphate insecticides [1] [2].

Neurotoxicity Mechanisms

Research on organophosphate pesticides, including **Menazon**, has revealed several **concordant signaling pathways** that correlate with pathways identified in human Parkinson's disease. Studies using transcriptome sequencing (RNA-Seq) in pesticide-treated mice have identified several key pathways affected by organophosphate exposure:

- **Axonal guidance signaling**
- **Wnt/ β -catenin signaling**
- **IL-6 signaling**
- **Ephrin receptor signaling**
- **TGF- β signaling**
- **PPAR signaling**
- **G-protein coupled receptor signaling**

These pathways represent potential mechanisms through which **Menazon** and similar compounds may contribute to neurotoxic effects and neurodegenerative processes. Network analyses have identified **Peroxisome proliferator activated receptor delta (Ppard)** and **G-Protein Coupled Receptors (GPCRs)** as common genes in both ventral midbrain and striatum regions, suggesting their involvement in the neurotoxic response to organophosphate exposure [4].

Menazon's impact on neurodegenerative pathways shows convergence with Parkinson's disease mechanisms.

Environmental Fate and Ecotoxicology

Menazon demonstrates **environmental persistence** that varies depending on environmental conditions and media. The compound can persist in the environment for varying durations, contaminating soil and water bodies, and posing risks to non-target organisms like fish, birds, and beneficial insects. While specific half-life data for **Menazon** is limited in the available literature, its behavior can be contextualized within the broader patterns observed for organophosphate pesticides [1].

Environmental Distribution and Degradation

Organophosphorus pesticides like **Menazon** generally have a **shorter half-life** than organochlorines but can still pose significant environmental risks due to their higher acute toxicity. When applied to control pests, these compounds can migrate from farmlands to aquatic habitats via surface runoff. Recent research has detected various organophosphates in multiple environmental media, including surface water and agricultural soil, indicating their mobility and persistence in the environment [3].

The **environmental transformation products** of organophosphates represent potential pollutants that may exhibit different physicochemical properties and potentially greater biotoxicity and environmental persistence than the parent compounds. Studies have found that residual organophosphates in the environment can undergo degradation through processes such as hydrolysis, photolysis, and redox reactions, creating transformation products that may infiltrate soil environments more readily than their parent compounds and impact soil microbial communities while exerting toxicological effects on organisms such as earthworms [3].

Experimental Methods and Research Protocols

Analytical Methods for Menazon Detection

The recommended method for **Menazon** analysis in formulations involves extraction from samples using aqueous dioxane, followed by passing an aliquot of the extract through a **cation-exchange resin column** which retains the **Menazon**. The compound is then eluted with methanolic ammonium acetate solution and wet oxidized to orthophosphoric acid. The phosphorus content is determined as the phosphovanadomolybdate complex by differential spectrophotometry at 430 nm [2].

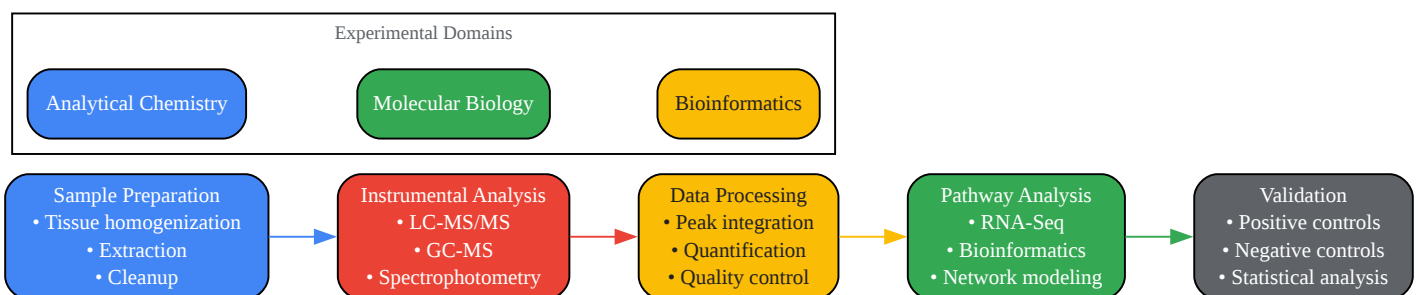
For **residue analysis** in food crops, **Menazon** is extracted with methanol and separated from naturally occurring phosphorus-containing compounds using a cation-exchange resin column. The **Menazon** is eluted from the resin using buffer solution and further purified by extraction into chloroform. After chloroform evaporation, the residual **Menazon** is wet oxidized to inorganic phosphate and determined as the deep blue molybdophosphate complex at 820 nm. This method has demonstrated successful recovery of added **Menazon** from 50 gm samples of various food crops, including brussels sprouts, potatoes, sugar beets, sugar beet foliage, apples, broad beans, cabbage, and strawberries, with detection limits of approximately 0.05 ppm on a 50 gm sample [2].

Neurotoxicity Assessment Protocols

Research on the neurotoxic effects of pesticides typically employs standardized experimental approaches:

- **Transcriptome sequencing (RNA-Seq)** in brain regions such as ventral midbrain (VMB) and striatum (STR) of pesticide-treated mice
- **Pathway analysis** to identify concordant signaling pathways affected by pesticide exposure
- **Network analysis** to identify common genes and central nodes in toxic response networks
- **Comparative analysis** with human disease pathways to identify potential mechanistic overlaps

These approaches have been used to demonstrate that pesticides including paraquat, pyridaben, and maneb produce common signaling pathways in mouse brain regions that are concordant with known signaling pathways identified in human Parkinson's disease [4].



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*Experimental workflow for **Menazon** analysis spans analytical, molecular, and bioinformatic domains.*

Regulatory History and Current Status

The regulatory trajectory of **Menazon** reflects the broader evolution of pesticide regulation and the increasing emphasis on environmental and human health considerations that emerged in the latter decades of the twentieth century. **Menazon** received its **first registration** with the United States Environmental Protection Agency during the 1960s, when organophosphate insecticides were gaining widespread acceptance as alternatives to persistent organochlorine compounds [1].

Chronology of Regulatory Changes

Table 3: Regulatory History of **Menazon**

Time Period	Regulatory Status	Key Influences
1960s	First EPA registration	Development of organophosphates as alternatives to persistent organochlorines
1970s-1980s	Active registration maintained	Considered important for specialized pest control applications
1990s-2000s	Increased regulatory scrutiny	Advancements in understanding organophosphate toxicity mechanisms
Current Status	Not approved in USA and EU	Classification as obsolete pesticide by WHO

The compound maintained **active registration status** through the 1970s and into the 1980s, during which period it was considered an important tool for specialized pest control applications. However, as scientific understanding of organophosphate toxicity mechanisms advanced and regulatory frameworks became more stringent, **Menazon** began to face increased scrutiny. The compound's status as an acetylcholinesterase inhibitor placed it within a class of chemicals that regulatory agencies increasingly viewed with caution due to their potential for causing neurological effects [1].

By the 1990s and 2000s, regulatory authorities in major agricultural markets began implementing more restrictive policies toward organophosphate insecticides. The European Union, under its pesticide regulation framework, declined to approve **Menazon** for continued use, effectively removing it from the European market. Similarly, the United States Environmental Protection Agency ceased to maintain active registrations for **Menazon**, resulting in its removal from the American agricultural marketplace. The World Health Organization formally classified **Menazon** as an **obsolete pesticide** in its Recommended Classification of Pesticides by Hazard, designating it with the classification "O" for obsolete [1].

Contemporary Research Applications

While **Menazon** is no longer used as an insecticide, it continues to serve specific purposes in scientific research:

- **Understanding mechanisms of organophosphate poisoning:** Researchers use **Menazon** in controlled laboratory settings to study how it affects the nervous system and other organs, ultimately aiming to develop better treatments for organophosphate poisoning in humans.
- **Developing biosensors for detecting organophosphate contamination:** Scientists are exploring the potential of using **Menazon** to develop biosensors that can specifically detect the presence of organophosphate compounds in the environment.
- **Comparative toxicology studies:** **Menazon** serves as a reference compound in studies comparing the toxicity profiles and mechanisms of different organophosphate structures.
- **Environmental persistence modeling:** The compound provides a model system for understanding the fate and transformation of organophosphates in various environmental compartments [1].

These research applications leverage **Menazon**'s well-characterized properties and historical data while contributing to broader understanding of organophosphate toxicology and environmental behavior. The compound's unique structural features, particularly its triazine moiety, continue to make it an interesting subject for structure-activity relationship studies in organophosphate chemistry [1].

Conclusion and Future Perspectives

Menazon represents a historically significant organophosphate insecticide that has transitioned from agricultural application to research tool. Its **unique structural characteristics**, combining phosphorodithioate and triazine components, distinguished it from other organophosphates and contributed

to its specific biological activity and selective toxicity against aphids. While its agricultural use has been discontinued due to evolving regulatory standards and understanding of organophosphate risks, **Menazon** continues to provide value in controlled research settings.

Future research directions involving **Menazon** and similar obsolete organophosphates include:

- **Mechanistic toxicology studies** to further elucidate the molecular pathways linking organophosphate exposure to neurodegenerative processes
- **Development of detection methodologies** with enhanced sensitivity and specificity for organophosphate compounds
- **Structure-activity relationship analyses** to identify structural features associated with reduced environmental and health impacts
- **Historical environmental impact assessments** to understand the long-term consequences of past pesticide use patterns

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